

A Comparative Analysis of R-502, R-404A, and R-507 Refrigerants

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Compound of Interest

Compound Name: Refrigerant 502

Cat. No.: B13423336

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For researchers, scientists, and drug development professionals requiring precise low-temperature control, the selection of a suitable refrigerant is paramount. This guide provides an in-depth performance comparison of the once-common R-502 with its hydrofluorocarbon (HFC) replacements, R-404A and R-507. The following analysis is based on experimental data to assist in informed decision-making for new equipment procurement or retrofitting existing systems.

Executive Summary

R-404A and R-507 were developed as long-term replacements for the chlorofluorocarbon (CFC) refrigerant R-502, which was phased out due to its ozone-depleting properties. Both R-404A and R-507 are non-ozone-depleting HFC blends. Experimental data reveals that while both are viable alternatives, they exhibit distinct performance characteristics in terms of cooling capacity, energy efficiency, and operational parameters. R-507 generally demonstrates a higher cooling capacity compared to R-502, while R-404A shows a more moderate increase. Conversely, both R-404A and R-507 tend to have a slightly lower coefficient of performance (COP) than R-502. A critical consideration for environmental impact is the high Global Warming Potential (GWP) of both R-404A and R-507, prompting regulations on their use in new equipment.

Refrigerant Composition

The performance differences between R-404A and R-507 can be partly attributed to their compositions. R-507 is an azeotropic mixture, meaning it behaves like a single fluid with a

constant boiling point. In contrast, R-404A is a near-azeotropic mixture with a slight temperature glide.

- R-502: An azeotropic blend of R-22 (48.8%) and R-115 (51.2%).
- R-404A: A near-azeotropic blend of R-125 (44%), R-143a (52%), and R-134a (4%).^[1]
- R-507: An azeotropic blend of R-125 (50%) and R-143a (50%).^[1]

Performance Data

The following tables summarize the comparative performance of R-404A and R-507 relative to R-502 based on experimental data from a commercial-scale low-temperature refrigeration plant. The data was collected at a condensing temperature of 40.6°C over a range of evaporating temperatures.

Table 1: Cooling Capacity Comparison (Relative to R-502)

| Evaporating Temperature | R-404A | R-507 |
|-------------------------|--------|--------|
| -40°C | +4% | +8.5% |
| -26°C | +6.5% | +11.0% |

Table 2: Coefficient of Performance (COP) Comparison (Relative to R-502)

| Evaporating Temperature Range | R-404A | R-507 |
|-------------------------------|------------------------|------------------------|
| -40°C to -26°C | Approximately 3% lower | Approximately 3% lower |

Table 3: Discharge Temperature Comparison (Relative to R-502)

| Refrigerant | Discharge Temperature Difference |
|-------------|----------------------------------|
| R-404A | 4°C to 5°C lower |
| R-507 | 4°C to 5°C lower |

Table 4: Environmental and Physical Properties

| Property | R-502 | R-404A | R-507 |
|--|------------|-----------------|------------|
| Global Warming Potential (GWP, 100-year) | ~4657 | 3922 | 3985 |
| Ozone Depletion Potential (ODP) | 0.33 | 0 | 0 |
| Mixture Type | Azeotropic | Near-azeotropic | Azeotropic |

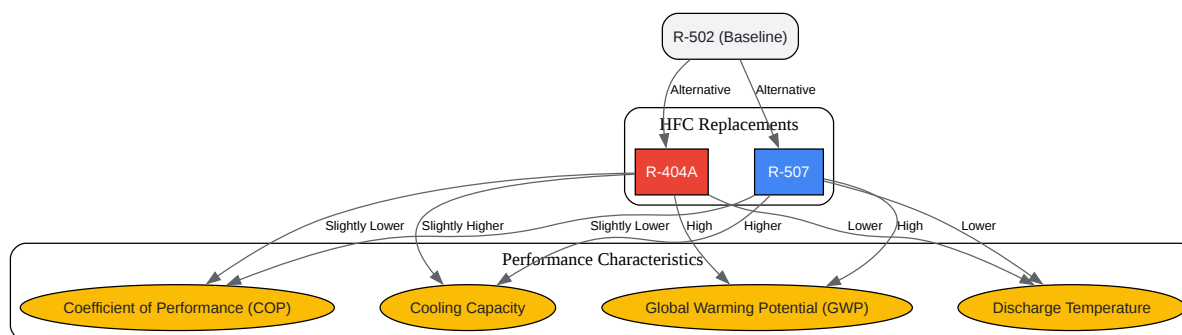
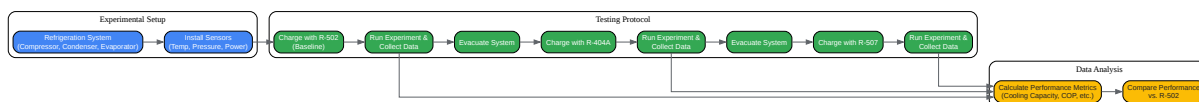
Experimental Protocols

The performance data cited in this guide is based on experiments conducted in a commercial-scale low-temperature refrigeration plant. A detailed methodology for such a comparative analysis typically involves the following steps:

- **System Preparation:** The refrigeration system is evacuated to remove any existing refrigerant and non-condensable gases. The system is then charged with the baseline refrigerant (R-502) to the manufacturer's specified amount.
- **Lubricant Change:** When switching to HFC refrigerants (R-404A and R-507), the mineral oil lubricant used with R-502 is replaced with a compatible polyolester (POE) oil. This is a critical step to ensure proper compressor lubrication and system longevity.
- **Instrumentation and Data Acquisition:** The test facility is equipped with high-precision sensors to measure temperatures, pressures, and power consumption at various points in the refrigeration cycle. Key measurement points include the compressor suction and discharge, condenser inlet and outlet, and evaporator inlet and outlet. Data is collected using a data acquisition system for accurate and consistent readings.
- **Controlled Operating Conditions:** The system is operated under a range of controlled conditions. In the cited experiments, the condensing temperature was maintained at a constant 40.6°C, while the evaporating temperature was varied from -45.0°C to -25.0°C.[\[2\]](#)
- **Performance Calculations:**

- Cooling Capacity: Determined by measuring the heat absorbed in the evaporator. This is often calculated by measuring the flow rate and temperature change of a secondary fluid (like a brine) passing through the evaporator.
- Coefficient of Performance (COP): Calculated as the ratio of the cooling capacity to the power input of the compressor.
- Discharge Temperature: Directly measured at the compressor outlet.
- Refrigerant Changeover: After completing the tests with the baseline refrigerant, the system is carefully evacuated, the filter drier is replaced, and the system is charged with the new refrigerant (R-404A or R-507). The same experimental procedure is then repeated under identical operating conditions to ensure a valid comparison.

Visualizations



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